

A Cross-Species Comparative Guide to TOR Signaling Pathways

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The Target of Rapamycin (TOR) signaling pathway is a master regulator of cell growth, metabolism, and aging, and is highly conserved across eukaryotes, from yeast to humans.^{[1][2]} As a central signaling hub, TOR integrates diverse environmental cues, such as nutrients and growth factors, to direct cellular anabolic and catabolic processes.^{[3][4]} The TOR kinase exists in two structurally and functionally distinct multiprotein complexes: TOR Complex 1 (TORC1) and TOR Complex 2 (TORC2).^{[1][2]} While the core machinery is conserved, significant differences in upstream regulation and componentry have evolved across species. Understanding these distinctions is critical for utilizing model organisms in biomedical research and for the development of targeted therapeutics.

This guide provides an objective comparison of TOR signaling pathways in key model organisms, supported by experimental data and protocols.

Comparative Analysis of TOR Complex Components

The fundamental components of TORC1 and TORC2 are conserved, but variations exist in protein nomenclature and the presence of specific regulatory subunits across different species. Mammalian cells have a single TOR gene (mTOR), while some organisms like the budding yeast *S. cerevisiae* possess two TOR paralogs.^[1]

Table 1: Core Components of TOR Complex 1 (TORC1) Across Species

Component Role	Mammals	<i>S. cerevisiae</i> (Yeast)	<i>Drosophila</i>	<i>C. elegans</i>
Kinase Subunit	mTOR	Tor1 or Tor2	Tor	LET-363
Scaffolding Protein	Raptor	Kog1	Raptor	DAF-15
Substrate Binding	mLST8	Lst8	Lst8	Uncharacterized

| Inhibitory Subunit| PRAS40 | Not Present | Lobe | Not Present |

Source:^[1]^[3]^[5]^[6]^[7]

Table 2: Core Components of TOR Complex 2 (TORC2) Across Species

Component Role	Mammals	<i>S. cerevisiae</i> (Yeast)	<i>Drosophila</i>	<i>C. elegans</i>
Kinase Subunit	mTOR	Tor2	Tor	LET-363
Scaffolding Protein	Rictor	Avo3	Rictor	RICT-1
Substrate Binding	mLST8	Lst8	Lst8	Uncharacterized
Regulatory Subunit	mSIN1	Avo1	Sin1	SINH-1

| Accessory Protein| Protor/PRR5 | Avo2 | Uncharacterized | Uncharacterized |

Source:[1][5][7][8]

Divergence in Upstream Regulation of TORC1

The most significant cross-species divergence lies in the upstream pathways that sense environmental cues and activate TORC1. In mammals, growth factors signal through the PI3K-Akt pathway to inhibit the Tuberous Sclerosis Complex (TSC1/TSC2), a potent inhibitor of the Rheb GTPase.[9] Amino acids signal via the Rag GTPases to recruit mTORC1 to the lysosomal surface, where it can be activated by Rheb.[1][3] This dual-input system is not universally conserved.

Table 3: Comparison of Key Upstream TORC1 Regulators

Regulatory Module	Mammals	<i>S. cerevisiae</i> (Yeast)	<i>S. pombe</i> (Yeast)	<i>C. elegans</i>	<i>Drosophila</i>
TSC1/TSC2 Complex	Present	Absent	Present	Absent	Present
Rheb GTPase	Present	Absent (Rhb1 not in TORC1 path)	Present	Present	Present
Rag GTPases	Present (Activator)	Present (Gtr1/Gtr2)	Present	Present	Present

| Primary Location | Lysosome | Vacuole | Vacuole | Uncharacterized| Uncharacterized|

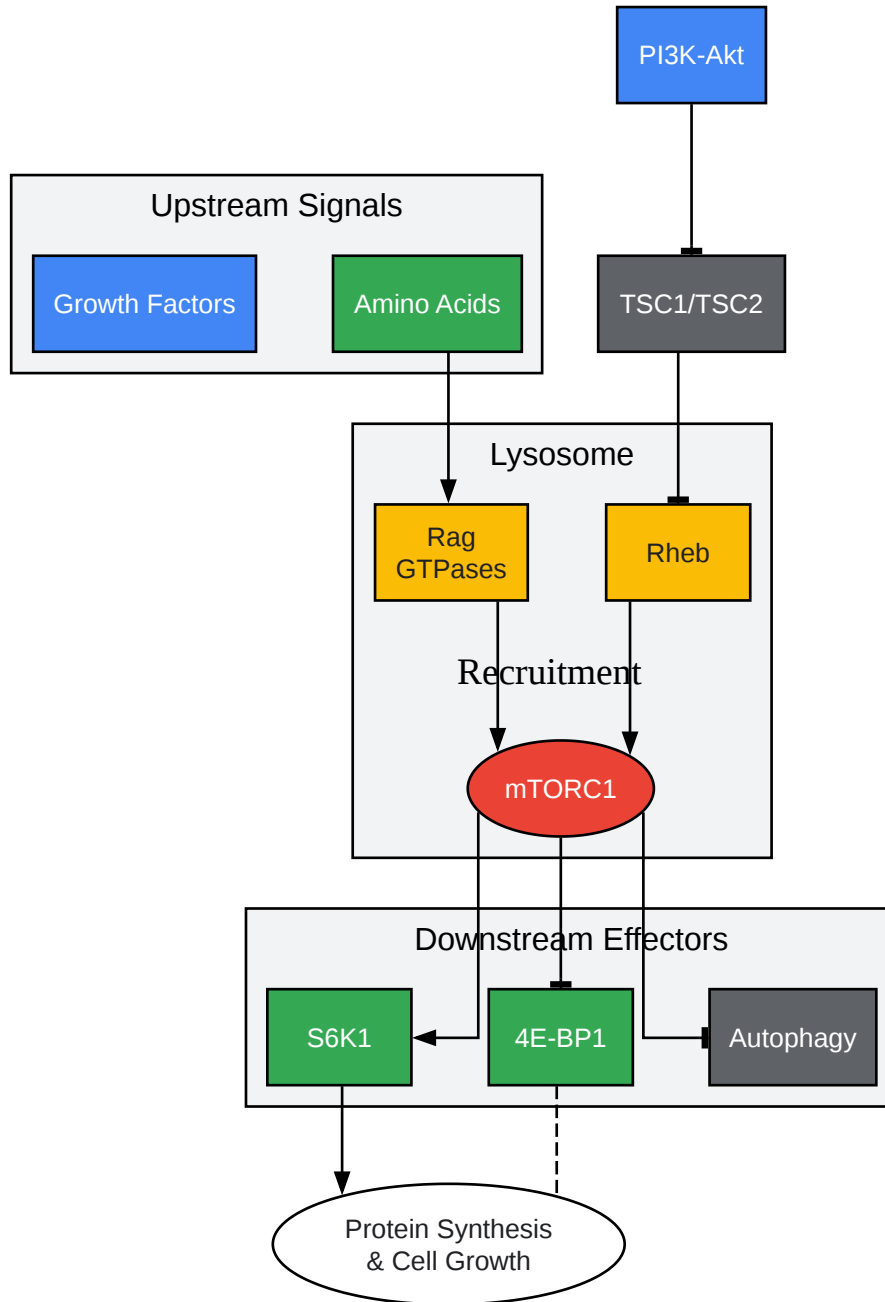
Source:[1][3][7][9]

The absence of the TSC-Rheb axis in the widely studied budding yeast *S. cerevisiae* is a critical distinction from mammalian signaling.[1][3] In contrast, fission yeast (*S. pombe*) provides a model that more closely mirrors the mammalian TSC-Rheb pathway.[1][9]

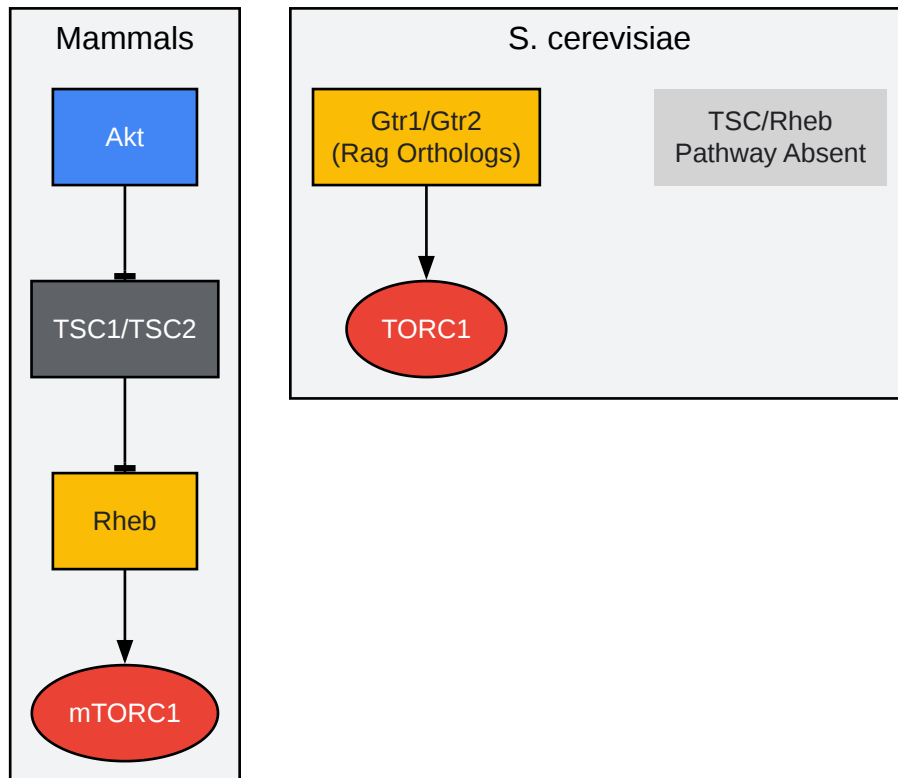
Signaling Pathway and Workflow Visualizations

Diagrams generated using Graphviz provide a clear visual representation of these complex pathways and experimental procedures.

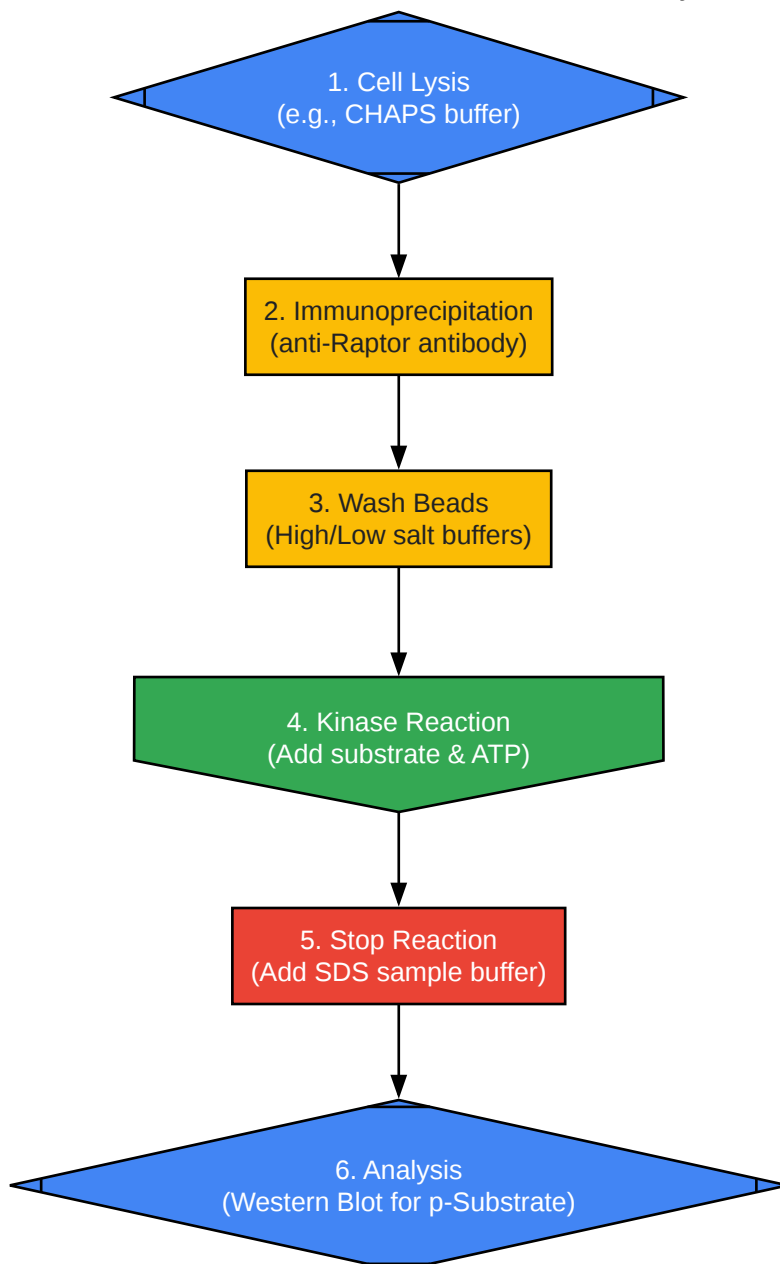
Mammalian mTORC1 Signaling Pathway



TORC1 Activation: Mammals vs. *S. cerevisiae*



Workflow: In Vitro mTORC1 Kinase Assay



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- [To cite this document: BenchChem. \[A Cross-Species Comparative Guide to TOR Signaling Pathways\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b12777964/docs#a-cross-species-comparative-guide-to-tor-signaling-pathways\]](#)

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